

Introduction: Situating a Niche Intermediate in Modern Synthesis

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Compound of Interest

Compound Name: *Diethyl 2-(benzylamino)succinate*

CAS No.: 746551-67-7

Cat. No.: B2435916

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Diethyl 2-(benzylamino)succinate is a substituted amino acid ester, specifically a derivative of aspartic acid. With the unique CAS identifier 746551-67-7, this molecule is not a common commodity chemical but rather a specialized building block, likely utilized in multi-step organic synthesis. Its structure, combining a chiral center (at C2), two reactive ester groups, and a bulky, lipophilic N-benzyl protecting group, makes it a versatile intermediate for constructing more complex molecular architectures. This guide provides a technical overview of its properties, a plausible and robust synthetic route, analytical characterization protocols, and expert insights into its potential applications for professionals in research and drug development. While specific literature on this exact compound is sparse, its chemistry can be confidently inferred from well-established principles of organic synthesis and analysis.

Section 1: Chemical Identity and Physicochemical Properties

The foundational step in utilizing any chemical intermediate is a thorough understanding of its structural and physical characteristics. **Diethyl 2-(benzylamino)succinate**'s identity is defined by its precise atomic arrangement and resulting properties.

Key Structural Features:

- **Succinate Backbone:** A four-carbon dicarboxylic acid scaffold esterified with two ethyl groups. These esters are susceptible to hydrolysis under acidic or basic conditions and can

participate in reactions such as transesterification or condensation.

- **Amino Group:** A secondary amine at the C2 (alpha) position, which imparts basicity to the molecule.
- **N-Benzyl Group:** The benzyl group attached to the nitrogen serves multiple roles. It provides steric bulk, increases lipophilicity, and can function as a protecting group that can be removed via hydrogenolysis. Its aromatic ring also provides a convenient chromophore for UV-based analytical detection.

Table 1: Physicochemical and Identification Properties

Property	Value	Source
CAS Number	746551-67-7	[1][2]
Molecular Formula	C ₁₅ H ₂₁ NO ₄	[1]
Molecular Weight	279.34 g/mol	[2]
Purity	Typically ≥95%	
InChI Key	QEVYTOKQIQYNKZ- UHFFFAOYSA-N	[2]
Canonical SMILES	CCOC(=O)CC(C(=O)OCC)NC C1=CC=CC=C1	N/A
Appearance	(Predicted) Colorless to pale yellow oil or liquid	N/A

| Storage Temperature| Room Temperature (RT) |[2] |

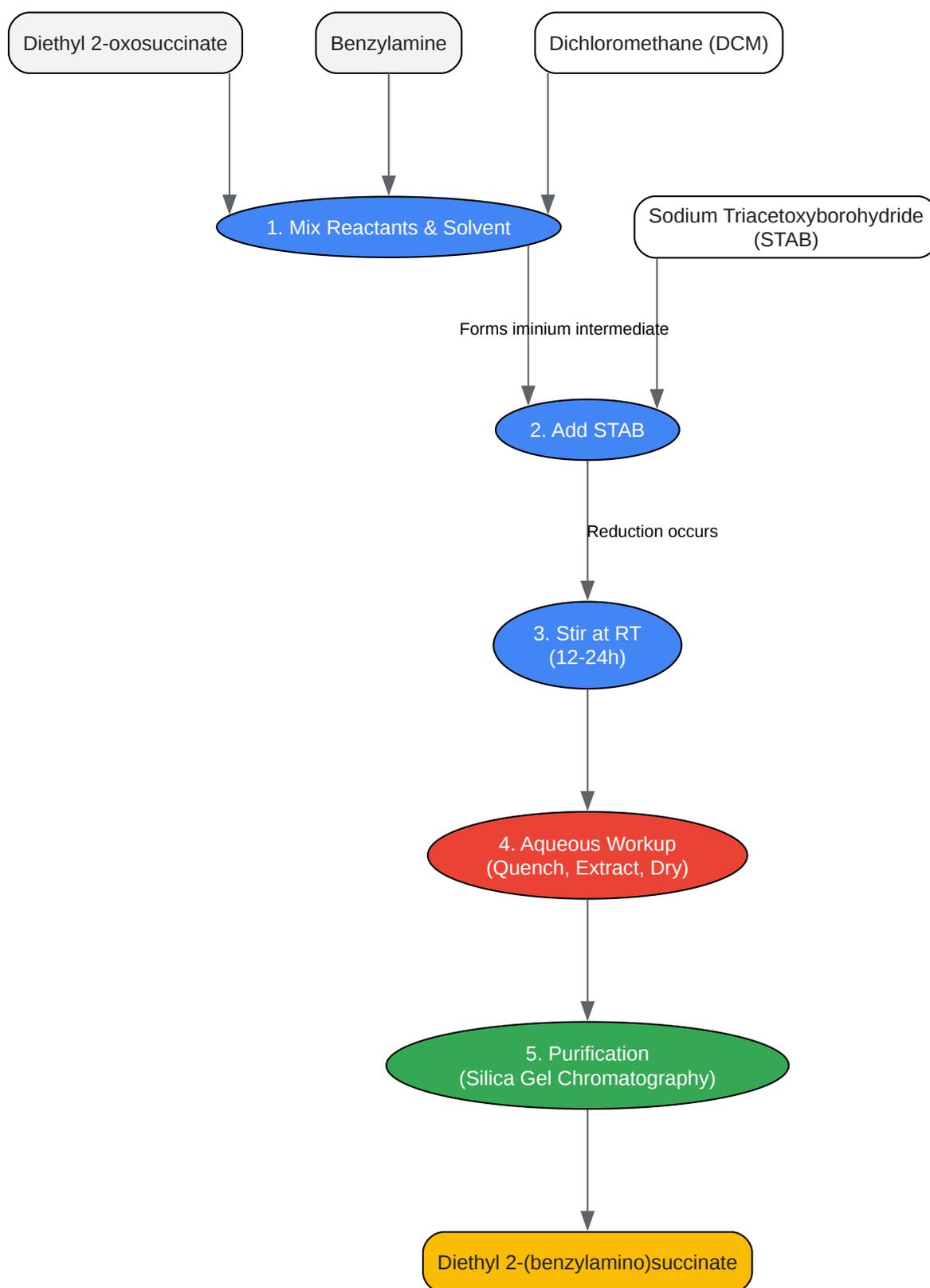
Section 2: Proposed Synthesis via Reductive Amination

While various synthetic routes could be envisioned, a highly reliable and industrially scalable method for preparing **Diethyl 2-(benzylamino)succinate** is the reductive amination of diethyl 2-oxosuccinate (also known as diethyl ketosuccinate). This approach offers excellent control

and avoids common side reactions like over-alkylation that could occur if one were to alkylate diethyl aspartate.

Causality of the Synthetic Strategy: The reaction proceeds in two main stages: the formation of an intermediate iminium ion followed by its in-situ reduction.

- **Iminium Formation:** Benzylamine, acting as a nucleophile, attacks the electrophilic ketone carbonyl of diethyl 2-oxosuccinate. This is followed by dehydration to form a C=N double bond (the iminium ion). This step is often favored in mildly acidic conditions, but can proceed without an explicit acid catalyst.
- **Reduction:** A hydride-based reducing agent, specifically chosen for its mildness and selectivity for the iminium ion over the esters, reduces the C=N bond to a C-N single bond. Sodium triacetoxyborohydride (STAB) is the ideal choice here. Unlike stronger reducing agents like sodium borohydride, STAB is less likely to reduce the ester groups, is tolerant of mildly acidic conditions that can facilitate imine formation, and does not produce gaseous byproducts.



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Caption: Proposed synthetic workflow for **Diethyl 2-(benzylamino)succinate**.

Detailed Experimental Protocol: Synthesis

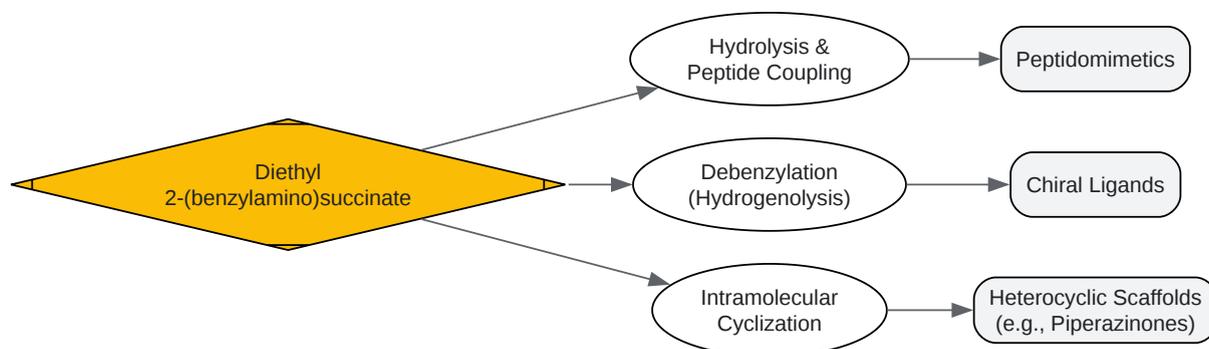
- Objective: To synthesize **Diethyl 2-(benzylamino)succinate** with high purity.
- Materials:
 - Diethyl 2-oxosuccinate (1.0 eq)
 - Benzylamine (1.05 eq)
 - Sodium triacetoxyborohydride (STAB) (1.5 eq)
 - Dichloromethane (DCM), anhydrous
 - Saturated aqueous sodium bicarbonate (NaHCO_3) solution
 - Brine (saturated aqueous NaCl)
 - Anhydrous magnesium sulfate (MgSO_4)
 - Silica gel for column chromatography
 - Ethyl acetate and Hexanes (for chromatography)
- Procedure:
 - To a round-bottom flask under an inert atmosphere (e.g., nitrogen), add diethyl 2-oxosuccinate and dissolve it in anhydrous DCM (approx. 0.2 M concentration).
 - Add benzylamine to the solution and stir for 20-30 minutes at room temperature to allow for iminium ion formation.
 - In portions, carefully add sodium triacetoxyborohydride to the stirring mixture. The addition may be mildly exothermic.
 - Allow the reaction to stir at room temperature for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS until the starting material is consumed.

- Upon completion, quench the reaction by slowly adding saturated NaHCO_3 solution. Stir vigorously until gas evolution ceases.
- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Extract the aqueous layer twice more with DCM.
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude oil using silica gel column chromatography, eluting with a gradient of ethyl acetate in hexanes to yield the pure product.

Section 3: Potential Applications in Research & Development

Specific, documented applications for **Diethyl 2-(benzylamino)succinate** are not prevalent in public literature, which is typical for a specialized synthetic intermediate. However, its structure strongly suggests its utility as a versatile building block in several areas of chemical research.

- **Pharmaceutical Intermediates:** The core structure is an analog of the amino acid aspartic acid. It can be used to synthesize novel peptidomimetics or as a scaffold to build heterocyclic compounds, which are foundational structures in many drug molecules. The benzyl group can be retained as part of the final molecule or removed via hydrogenolysis to reveal a primary amine for further functionalization.
- **Ligand Synthesis:** The amino-diester functionality is a classic chelating motif (similar to EDTA). The compound could be used to synthesize more complex ligands for catalysis or metal sequestration applications.
- **Asymmetric Synthesis:** As the molecule contains a stereocenter at the C2 position, it can be sourced or synthesized in an enantiomerically pure form, making it a valuable chiral building block for the synthesis of single-enantiomer target molecules.



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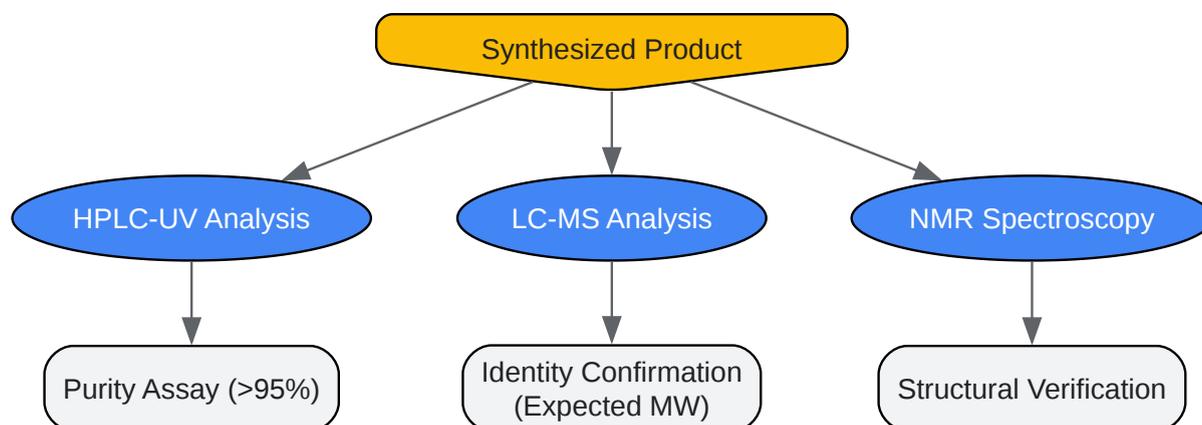
Caption: Logical relationships of the title compound as a synthetic building block.

Section 4: Analytical Characterization Workflow

Ensuring the identity and purity of a synthetic intermediate is critical for the success of subsequent reactions. A combination of chromatography and spectroscopy provides a self-validating system for quality control.

Primary Analytical Techniques:

- High-Performance Liquid Chromatography (HPLC): Ideal for determining purity. The benzyl group's aromatic ring allows for sensitive detection using a UV detector. A reverse-phase method is most appropriate.
- Mass Spectrometry (MS): Provides definitive confirmation of the molecular weight and identity. Electrospray Ionization (ESI) in positive mode is expected to work well, yielding the protonated molecular ion $[M+H]^+$.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and ^{13}C NMR would provide unambiguous structural confirmation by showing characteristic signals for the ethyl esters, the benzyl group, and the succinate backbone protons.



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Caption: A typical analytical workflow for quality control and characterization.

Detailed Protocol: HPLC Purity Assessment

- Objective: To determine the purity of **Diethyl 2-(benzylamino)succinate**.
- Instrumentation and Conditions:
 - System: Agilent 1290 Infinity II or equivalent UHPLC/HPLC system[3].
 - Column: C18 reverse-phase column (e.g., Agilent ZORBAX Eclipse Plus C18, 4.6 × 150 mm, 3.5 μm)[3].
 - Mobile Phase A: Water with 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
 - Gradient: Start at 10% B, ramp to 95% B over 15 minutes, hold for 2 minutes, return to 10% B and re-equilibrate for 3 minutes.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Injection Volume: 5 μL.

- UV Detection: 254 nm (for the benzyl aromatic ring).
- Sample Preparation: Dissolve approximately 1 mg of the compound in 1 mL of acetonitrile to create a 1 mg/mL stock solution. Further dilute as necessary.
- Data Analysis: Purity is calculated based on the area percentage of the main peak relative to the total area of all observed peaks.

Table 2: Summary of Proposed Analytical Method Parameters

Parameter	HPLC-UV Method	LC-MS Method
Column	C18 Reverse-Phase	C18 Reverse-Phase
Mobile Phase	Water/Acetonitrile + 0.1% Formic Acid	Water/Acetonitrile + 0.1% Formic Acid
Detection	UV at 254 nm	ESI Positive Mode
Primary Result	Purity (%)	Molecular Weight Confirmation (m/z)

| Expected m/z | N/A | 280.15 [M+H]⁺ |

Section 5: Safety, Handling, and Storage

While no specific toxicology data for **Diethyl 2-(benzylamino)succinate** is available, prudent laboratory practices should be followed based on the functional groups present in the molecule.

[4]

- Personal Protective Equipment (PPE): Always wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat to prevent skin and eye contact.[5]
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of any potential vapors or mists. Avoid ingestion. Wash hands thoroughly after handling.[4][5]
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong bases, which could react with the amine or hydrolyze the ester groups.[5]

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][6]
Proper storage ensures the long-term integrity and purity of the compound.

Conclusion

Diethyl 2-(benzylamino)succinate, CAS 746551-67-7, represents a valuable, albeit niche, chemical intermediate. While not a widely studied compound in its own right, its molecular architecture provides a rich platform for synthetic innovation. By understanding its fundamental properties, employing robust synthetic methodologies such as reductive amination, and verifying its quality through established analytical workflows, researchers and drug development professionals can effectively leverage this building block to construct novel and complex molecular targets. Adherence to standard safety protocols ensures its responsible use in the laboratory setting.

References

- MSDS - Safety Data Sheet. AAPPTec. [\[Link\]](#)
- Universal Analytical Method Development for Various HPLC Systems Using the Agilent 1290 Infinity II Method Development Solution. Agilent Technologies. [\[Link\]](#)

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